

Decahydro-2-naphthol: A Technical Guide for Fragrance Professionals

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Compound of Interest

Compound Name: DECAHYDRO-2-NAPHTHOL

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An In-depth Examination of a Versatile Woody-Floral Fragrance Ingredient

Decahydro-2-naphthol, a synthetic bicyclic alcohol, is a well-established ingredient in the fragrance industry, valued for its complex and multifaceted odor profile. This technical guide provides a comprehensive overview of its chemical properties, synthesis, olfactory characteristics, and the underlying principles of its perception, tailored for researchers, scientists, and drug development professionals.

Chemical and Physical Properties

Decahydro-2-naphthol, also known by synonyms such as 2-decalol and decahydro-beta-naphthol, is a mixture of isomers with the chemical formula $C_{10}H_{18}O$.^{[1][2]} Its properties are summarized in the table below, providing a foundational understanding of its behavior as a fragrance material.

Property	Value	References
Molecular Weight	154.25 g/mol	[1][2]
CAS Number	825-51-4	[1][2]
Appearance	Colorless to light yellow, viscous liquid or powder to lump	[3][4]
Boiling Point	109 °C at 14 mmHg	[3]
Density	0.996 g/mL at 25 °C	[3]
Vapor Pressure	0.00606 mmHg	[2]
Flash Point	> 112 °C (> 233.6 °F)	[3]
Solubility	Insoluble in water; soluble in alcohol and oils	[4]
LogP (o/w)	2.934 (estimated)	[3]

Olfactory Profile and Application

Decahydro-2-naphthol is characterized by a predominantly floral and woody scent, with nuances of rose, mint, and muguet.[1][3] Its odor has been described as mild, sweet, and slightly camphoraceous, with good tenacity.[4] This versatile scent profile allows for its use in a wide range of perfume compositions, particularly in conjunction with other woody and camphoraceous fragrance types.[4]

The olfactory characteristics of **decahydro-2-naphthol** are influenced by its isomeric composition. The hydrogenation of 2-naphthol produces a mixture of cis and trans isomers, with the trans isomer generally being preferred by perfumers for its specific odor qualities.[4]

A detailed breakdown of its odor profile, as identified through sensory analysis, is presented below:

Odor Facet	Percentage
Floral	78.73%
Rose	54.08%
Muguet	50.85%
Clean	47.91%
Mint	42.29%
Woody	41.64%

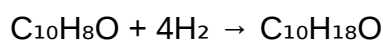
(Data sourced from reference[1])

Experimental Protocols

Synthesis of Decahydro-2-naphthol

The primary method for the industrial production of **decahydro-2-naphthol** is the catalytic hydrogenation of 2-naphthol (also known as β -naphthol).[4]

Reaction:



General Procedure:

- **Catalyst Selection:** A variety of catalysts can be employed, with nickel-based catalysts being common.[5] The choice of catalyst and reaction conditions significantly influences the ratio of cis to trans isomers in the final product.
- **Reaction Conditions:** The hydrogenation is typically carried out in a fixed-bed reactor under elevated pressure (2-15 MPa) and temperature (120-280 °C).[6]
- **Solvent:** A solvent such as decahydronaphthalene or tetralin may be used.[6]
- **Hydrogenation:** Naphthalene is subjected to a hydrogenation reaction in the presence of the catalyst and hydrogen gas.[5]

- Purification: The resulting mixture of **decahydro-2-naphthol** isomers is then purified, typically through distillation.

A detailed, step-by-step protocol for the stereoselective synthesis of the preferred trans-isomer is proprietary to fragrance manufacturers and not readily available in public literature. The process generally involves careful selection of catalysts (e.g., supported noble metal catalysts like Pt, Pd, Rh) and optimization of reaction parameters such as temperature, pressure, and solvent to favor the formation of the trans configuration.^{[7][8]}

Sensory Evaluation of Fragrance Ingredients

The olfactory properties of fragrance ingredients like **decahydro-2-naphthol** are assessed through standardized sensory evaluation techniques.

Methodology: The Blotter Test

- Preparation: Odorless and absorbent paper strips (blotters), typically 0.5 inches wide and 6 inches long, are used.
- Application: The blotter is dipped into the liquid fragrance material to a depth of approximately 1 inch.
- Evaluation: The wetted area is then smelled at various time intervals to evaluate the initial odor impression (top notes), the main character of the fragrance (heart or middle notes), and the lingering scent (base notes). This allows for a complete study of the fragrance's volatility and character over time.

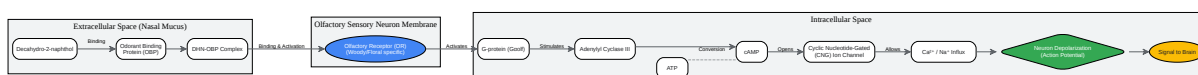
This method is crucial for comparing the odor profiles of different batches, isomers, and for assessing the ingredient's performance in a fragrance composition.

Olfactory Perception and Signaling Pathway

The perception of **decahydro-2-naphthol**'s scent is initiated by its interaction with specific olfactory receptors (ORs) located on the surface of olfactory sensory neurons in the nasal cavity. While the specific human olfactory receptor(s) that bind to **decahydro-2-naphthol** have not been definitively identified in publicly available research, the process of "deorphanization" is used to match odorants to their receptors.^{[9][10][11]}

Based on its woody and floral characteristics, it is hypothesized that **decahydro-2-naphthol** interacts with ORs that are responsive to these scent families. The binding of an odorant molecule to its cognate OR triggers a signal transduction cascade, leading to the perception of smell.

Hypothesized Olfactory Signaling Pathway for **Decahydro-2-naphthol**:

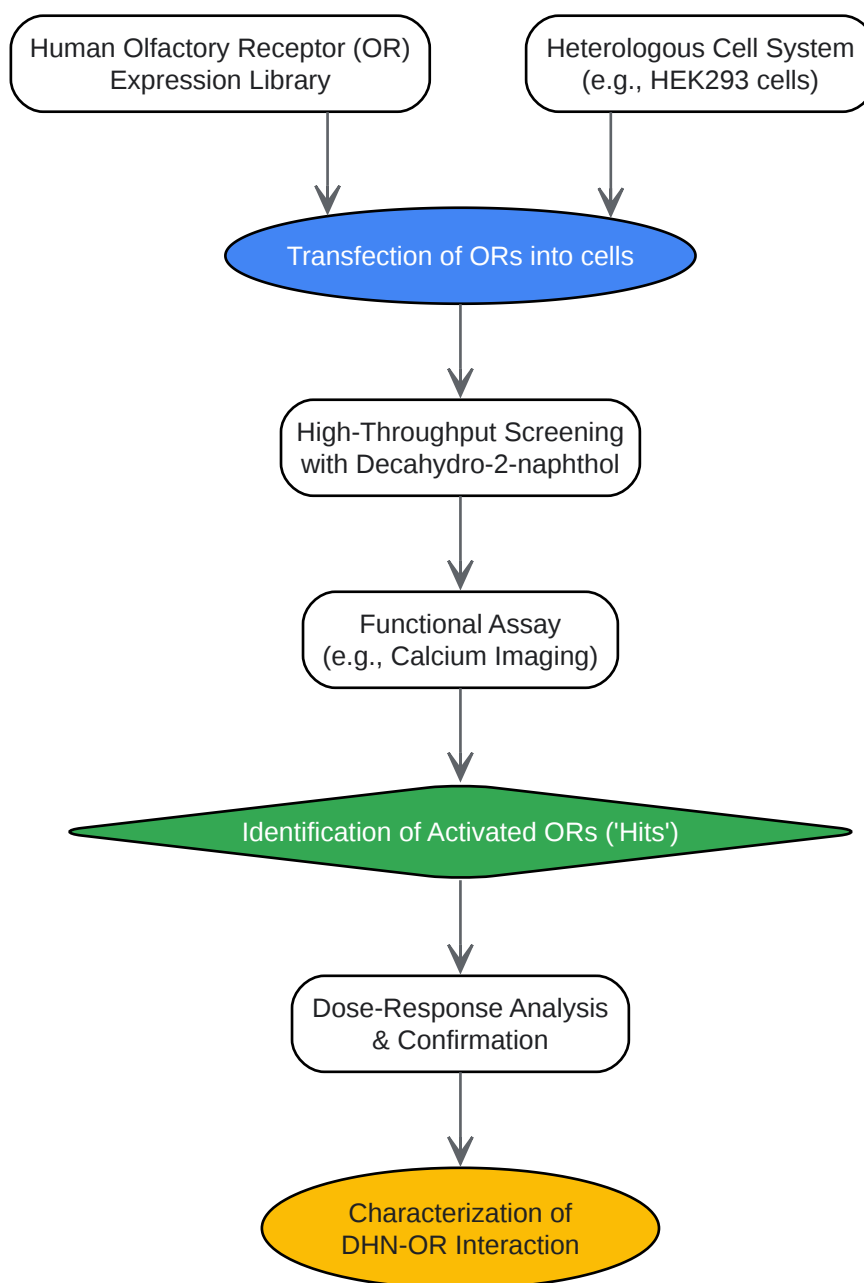


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Caption: Hypothesized signaling cascade upon binding of **decahydro-2-naphthol** to an olfactory receptor.

Workflow for Olfactory Receptor Deorphanization:

The identification of the specific receptor for **decahydro-2-naphthol** would follow a deorphanization workflow.



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Caption: A typical workflow for identifying the cognate olfactory receptor for a fragrance molecule.

Safety and Regulatory Information

Decahydro-2-naphthol is classified as causing skin and serious eye irritation, and may cause respiratory irritation.[3] It is recommended to handle this chemical with appropriate personal

protective equipment, including gloves and eye protection.[3] For detailed safety information, refer to the material safety data sheet (MSDS).

Conclusion

Decahydro-2-naphthol remains a valuable and versatile ingredient in the perfumer's palette. Its complex woody-floral scent profile, combined with good tenacity, ensures its continued use in a variety of fragrance applications. Further research into the specific olfactory receptors that recognize **decahydro-2-naphthol** and the precise influence of its different isomers on the overall scent perception will provide deeper insights into the molecular basis of olfaction and could pave the way for the development of novel fragrance ingredients with tailored olfactory properties.

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